

purification of 4-tert-Butylaniline by distillation or chromatography

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Technical Support Center: Purification of 4-tert-Butylaniline

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the purification of **4-tert-butylaniline** by distillation and chromatography. The information is tailored for researchers, scientists, and drug development professionals.

Physical and Chemical Properties of 4-tert-Butylaniline

A summary of key quantitative data for **4-tert-butylaniline** is provided below for easy reference.



Property	Value	Reference
Molecular Formula	C10H15N	[1]
Molecular Weight	149.23 g/mol	
Boiling Point	90-93 °C at 3 mmHg	[2]
93-94 °C at 4 mbar	[3]	
Melting Point	15-16 °C	[2]
Density	0.937 g/mL at 25 °C	[2]
Refractive Index (n20/D)	1.538	[2]

Purification by Distillation

Distillation is a common method for purifying liquid compounds. For **4-tert-butylaniline**, which has a relatively high boiling point at atmospheric pressure, vacuum distillation is the preferred method to prevent decomposition.

Experimental Protocol: Vacuum Distillation of 4-tert- Butylaniline

Objective: To purify crude **4-tert-butylaniline** by fractional vacuum distillation.

Materials:

- Crude 4-tert-butylaniline
- · Round-bottom flask
- Fractionating column (e.g., Vigreux column)
- · Distillation head with thermometer adapter
- Condenser
- Receiving flask(s)



- Vacuum source (vacuum pump or water aspirator)
- Manometer
- Heating mantle
- Stir bar or boiling chips
- Glass wool for insulation
- Grease for ground glass joints

Procedure:

- Apparatus Setup:
 - Assemble the distillation apparatus as shown in the workflow diagram below. Ensure all glassware is dry and free of cracks.
 - Use a round-bottom flask of an appropriate size (the flask should be half to two-thirds full).
 - Add a magnetic stir bar or boiling chips to the flask containing the crude 4-tertbutylaniline to ensure smooth boiling.[4]
 - Lightly grease all ground-glass joints to ensure a good seal under vacuum.
 - Place the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
 - Wrap the fractionating column and distillation head with glass wool or aluminum foil to minimize heat loss.[6]
- Distillation Process:
 - Begin stirring the crude **4-tert-butylaniline**.
 - Slowly apply the vacuum. The pressure should drop to the desired level (e.g., 3-4 mmHg).
 [3]

Troubleshooting & Optimization





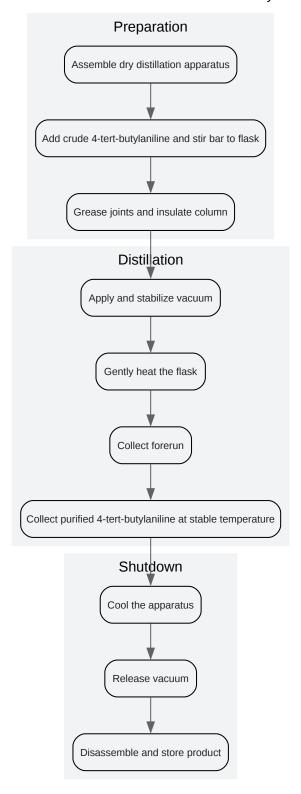
- Once the desired pressure is stable, begin heating the distillation flask gently with a heating mantle.
- Observe the distillation. A ring of condensate should slowly rise through the fractionating column.[6]
- Collect any initial low-boiling fractions in a separate receiving flask.
- When the temperature stabilizes at the boiling point of 4-tert-butylaniline at the recorded pressure (e.g., 90-94 °C at 3-4 mmHg), switch to a clean receiving flask to collect the purified product.[3]
- Continue distillation until most of the liquid has distilled over, leaving a small amount of residue in the distillation flask. Do not distill to dryness.

Shutdown:

- Remove the heating mantle and allow the system to cool to room temperature.
- Slowly and carefully release the vacuum.
- Disassemble the apparatus and transfer the purified 4-tert-butylaniline to a clean, labeled storage container.

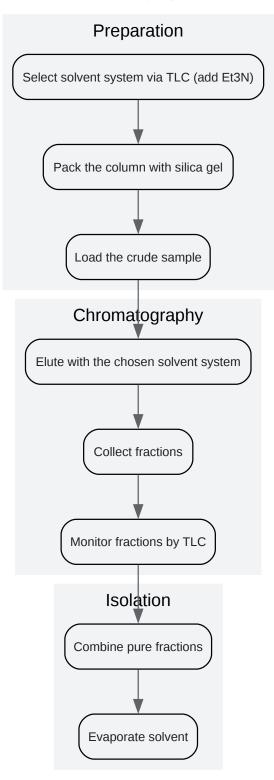


Workflow for Vacuum Distillation of 4-tert-Butylaniline





Workflow for Flash Chromatography of 4-tert-Butylaniline



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